

# Health and Safety of 1,3-Dioxolane: A Technical Guide

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## Compound of Interest

Compound Name: 1,3-Dioxolane

Cat. No.: B020135

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Disclaimer: This document is intended for informational purposes for a technical audience and should not be used as a substitute for a formal safety assessment or professional safety guidance. Always consult the most current Safety Data Sheet (SDS) and relevant institutional and regulatory protocols before handling **1,3-Dioxolane**.

## Executive Summary

**1,3-Dioxolane** is a versatile cyclic acetal utilized as a solvent and reagent in various industrial and research applications, including in the pharmaceutical sector. While offering favorable properties, it presents distinct health and safety challenges that necessitate careful handling and a thorough understanding of its toxicological profile. This guide provides an in-depth overview of the known health and safety considerations for **1,3-Dioxolane**, summarizing key toxicological data, outlining safe handling procedures, and exploring its metabolic fate. Due to the limited availability of detailed public experimental protocols, this guide synthesizes information from publicly accessible safety data sheets and toxicological study summaries.

## Physicochemical and Flammability Hazards

**1,3-Dioxolane** is a highly flammable liquid and vapor, posing a significant fire risk. Its vapors are heavier than air and can travel considerable distances to an ignition source, leading to flashback.<sup>[1]</sup> Proper grounding and bonding of containers and equipment are critical to prevent static discharge-ignited fires.<sup>[2]</sup>

Table 1: Physicochemical and Flammability Properties of **1,3-Dioxolane**

Property	Value	Reference(s)
CAS Number	646-06-0	[2][3]
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O <sub>2</sub>	[3]
Molar Mass	74.08 g/mol	[3]
Appearance	Clear, colorless liquid	[2][3]
Odor	Ether-like	[1][3]
Boiling Point	74-78 °C	[3]
Melting Point	-95 °C	[4]
Flash Point	2 °C (35 °F) (Open cup)	[4]
Vapor Pressure	9.3 kPa at 20 °C	[2]
Vapor Density	2.6 (Air = 1)	[4]
Density	1.06 g/cm <sup>3</sup> at 20 °C	[2]
Solubility	Miscible with water	[4]

## Toxicological Profile

The toxicological data for **1,3-Dioxolane** indicates moderate acute toxicity and potential for serious eye irritation. Chronic exposure effects are not well-characterized in publicly available literature.

## Acute Toxicity

**1,3-Dioxolane** exhibits low to moderate acute toxicity via oral and dermal routes of exposure.

Table 2: Acute Toxicity of **1,3-Dioxolane**

Route	Species	Value	Reference(s)
Oral	Rat	LD <sub>50</sub> : >2000 mg/kg	[2]
Dermal	Rabbit	LD <sub>50</sub> : 15000 mg/kg	[2]

## Irritation and Sensitization

**1,3-Dioxolane** is classified as causing serious eye irritation.[2] Contact can lead to pain and potential corneal damage.[5] It is not generally considered to be a skin irritant or a skin sensitizer based on available data.[2][5]

## Repeated Dose Toxicity

Information on repeated dose toxicity is limited. A 13-week vapor inhalation study in Fischer 344 rats and a repeated-dose oral toxicity study in CrI:cd(sd)br rats have been conducted, though detailed public reports are not readily available.[5][6] A No-Observed-Adverse-Effect Level (NOAEL) of 75 mg/kg has been reported for repeated oral dosing in male rats.

## Carcinogenicity, Mutagenicity, and Reproductive Toxicity

Based on available data, **1,3-Dioxolane** is not classified as a carcinogen or mutagen.[2] However, some sources indicate it may damage fertility or the unborn child.

## Experimental Protocols (Summarized)

Detailed experimental protocols for the key toxicological studies are not publicly available. The following summaries are based on information from abstracts and safety data sheets.

### Acute Oral Toxicity (LD<sub>50</sub>) in Rats

- Principle: To determine the median lethal dose (LD<sub>50</sub>) following a single oral administration of **1,3-Dioxolane**.
- Methodology (Probable): Based on standard OECD guidelines (e.g., OECD 401 or 420), groups of rats would be administered single, graded doses of **1,3-Dioxolane** via gavage.

Animals would be observed for a set period (typically 14 days) for signs of toxicity and mortality. The LD<sub>50</sub> value is then calculated statistically.[2]

## Acute Dermal Toxicity (LD<sub>50</sub>) in Rabbits

- Principle: To determine the LD<sub>50</sub> following a single dermal application.
- Methodology (Probable): Following guidelines such as OECD 402, the substance would be applied to the shaved skin of rabbits for a 24-hour period. Observations for toxic effects and mortality would be conducted over 14 days to determine the LD<sub>50</sub>. [2]

## 13-Week Vapor Inhalation Study in Fischer 344 Rats

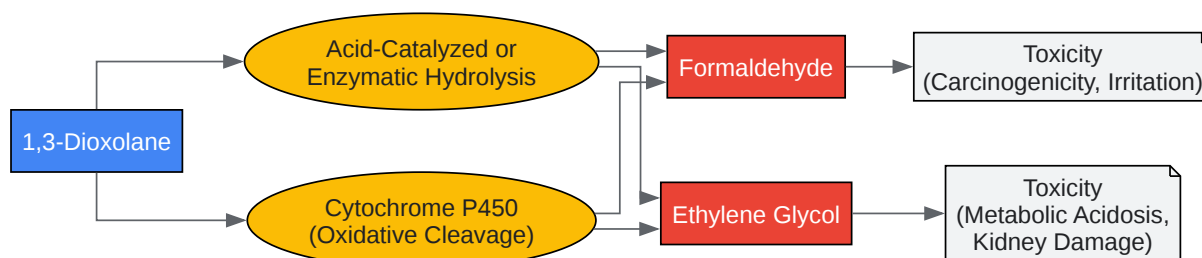
- Principle: To assess the sub-chronic toxicity of inhaled **1,3-Dioxolane**.
- Methodology (Summary): Groups of Fischer 344 rats were likely exposed to various concentrations of **1,3-Dioxolane** vapor for 6 hours/day, 5 days/week for 13 weeks. Endpoints would have included clinical observations, body weight changes, clinical pathology, and histopathology of major organs.[5]

## Metabolism and Toxicological Mechanism

Direct studies on the signaling pathways of **1,3-Dioxolane** toxicity are not readily available. However, its metabolism is thought to play a key role in its toxic effects.

## Proposed Metabolic Pathway

**1,3-Dioxolane** is a cyclic acetal and can undergo hydrolysis, particularly under acidic conditions, to yield formaldehyde and ethylene glycol.[7] In vivo, this hydrolysis may be acid-catalyzed or enzymatic. Furthermore, studies on related compounds suggest that the **1,3-dioxolane** ring can be metabolically cleaved by cytochrome P450 (CYP450) enzymes. This enzymatic oxidation would also lead to the formation of formaldehyde and ethylene glycol. The toxicity of these metabolites is well-established. Formaldehyde is a known carcinogen and irritant, while ethylene glycol can cause metabolic acidosis and kidney damage.



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Proposed metabolic pathway of **1,3-Dioxolane**.

## Safe Handling and Emergency Procedures Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Work with **1,3-Dioxolane** should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[2]
- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[2][8]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[3]
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. In case of potential for splashing, additional protective clothing may be necessary.[8]

## Storage and Handling

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[2][8]
- Ground and bond containers and receiving equipment to prevent static electricity buildup.[2]
- Use only non-sparking tools.[2]

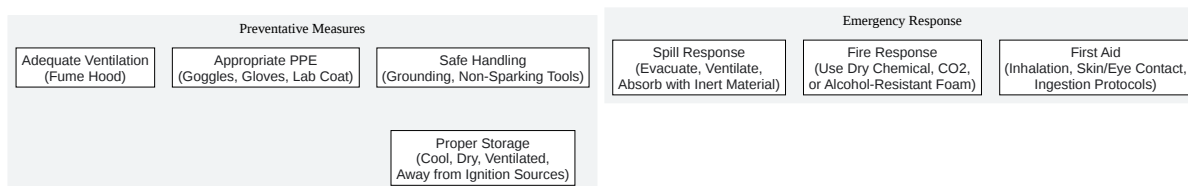
- Avoid contact with strong acids, bases, and oxidizing agents.[3]

## First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[2]
- Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation develops.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

## Spills and Disposal

- In case of a spill, evacuate the area and remove all ignition sources.[2]
- Absorb the spill with a non-combustible material such as sand or earth and place it in a suitable container for disposal.[2]
- Dispose of waste in accordance with local, state, and federal regulations.[8]



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